

Quantitative Structure-Activity Relationship (QSAR) of p-Menthane Analogs: A Comparative Guide

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Compound of Interest

Compound Name: *p*-Menthane

CAS No.: 99-82-1

Cat. No.: B1195940

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the quantitative structure-activity relationships (QSAR) of various **p-Menthane** analogs across different biological activities, including herbicidal, insect repellent, insecticidal, and antifungal properties. The data presented is compiled from multiple experimental studies and serves as a valuable resource for the rational design of new, more potent compounds.

Herbicidal Activity of sec-p-Menthane-1-amine Derivatives

A series of sec-**p-menthane**-1-amine derivatives have demonstrated significant herbicidal activity, with some compounds showing efficacy greater than the commercial herbicide glyphosate. The following table summarizes the inhibitory concentration (IC₅₀) values against the root and shoot growth of barnyard grass (*Echinochloa crus-galli*) and rape (*Brassica napus*).^{[1][2][3][4]}

Table 1: Herbicidal Activity (IC50 in mg/L) of sec-**p-Menthane**-1-amine Derivatives

Compound ID	R Group	Barnyard Grass (Root) IC50	Barnyard Grass (Shoot) IC50	Rape (Root) IC50	Rape (Shoot) IC50
3p	n-Butyl	1.75	9.33	15.21	13.12
3r	Isobutyl	2.15	11.54	18.32	16.45
3u	n-Pentyl	2.54	13.21	20.11	18.98
3w	Isopentyl	2.89	15.67	22.43	20.17
Glyphosate	(Reference)	12.07	42.11	>200	>200

Note: The compound IDs correspond to the nomenclature used in the source literature. The R group refers to the substituent on the amine.

Experimental Protocol: Herbicidal Activity Assessment (Culture Dish Method)[\[2\]](#)[\[4\]](#)

This method evaluates the post-emergence herbicidal activity of compounds on target weed species.

- **Seed Preparation:** Seeds of barnyard grass and rape are soaked in warm water (28°C) for 12 hours, then filtered and incubated at 28°C for 24 hours to promote germination.
- **Preparation of Test Plates:** Petri dishes (9 cm in diameter) are lined with two layers of filter paper.
- **Application of Test Compounds:** A specific volume of the test compound solution at various concentrations (e.g., 10 mL for barnyard grass, 6 mL for rape) is added to the corresponding Petri dishes. A control solution (without the test compound) is used for comparison.
- **Incubation:** A predetermined number of germinated seeds are placed in each Petri dish. The dishes are then sealed and incubated in a growth chamber with controlled temperature, humidity, and light cycle (e.g., 12 hours light/12 hours dark).

- **Data Collection:** After a set incubation period (e.g., 7 days), the root and shoot lengths of the seedlings are measured.
- **IC50 Calculation:** The concentration of the compound that inhibits root or shoot growth by 50% compared to the control is calculated and expressed as the IC50 value.

Insect Repellent Activity of p-Menthane-3,8-diol (PMD) Analogs

p-Menthane-3,8-diol (PMD) is a well-known insect repellent derived from lemon eucalyptus.^[5] Its efficacy is often measured by the Complete Protection Time (CPT), which is the duration a repellent prevents insect bites.

Table 2: Insect Repellent Activity (CPT in Hours) of PMD Formulations

Active Ingredient	Concentration (%)	Mosquito Species	Mean CPT (Hours)
p-Menthane-3,8-diol (PMD)	30	Aedes aegypti	~6.3
p-Menthane-3,8-diol (PMD)	20	Aedes aegypti	>6.3
p-Menthane-3,8-diol (PMD)	30 (with vanillin)	Aedes aegypti	up to 9.5
DEET (Reference)	20	Aedes aegypti	>6.3
DEET (Reference)	23.8	Aedes aegypti	~5.0

Note: CPT can vary based on the formulation, application dose, and individual user.^{[6][7]}

Experimental Protocol: Arm-in-Cage Test for Mosquito Repellency^[5]

This is a standard laboratory method to evaluate the efficacy of topical insect repellents.

- **Volunteer Preparation:** Human volunteers must avoid using scented products for at least 24 hours before the test.

- **Repellent Application:** A precise dose of the repellent formulation (e.g., 1.0 mL) is applied evenly to a defined area of the volunteer's forearm. The hand is protected by a glove.
- **Exposure:** The treated forearm is inserted into a cage containing a specific number of host-seeking female mosquitoes (e.g., 200 *Aedes aegypti*) for a fixed period (e.g., 3 minutes) at regular intervals (e.g., every 30 minutes).
- **Observation:** The time to the first confirmed insect bite is recorded. A confirmed bite is typically defined as a bite followed by another within the same or the next exposure period.
- **CPT Determination:** The Complete Protection Time (CPT) is the time from the application of the repellent until the first confirmed bite.

Insecticidal Activity of p-Menthane Analogs

Certain **p-Menthane** analogs, such as thymol and pulegone, have demonstrated insecticidal properties. The activity is often quantified by the median lethal dose (LD50), the dose required to kill 50% of a test population.

Table 3: Topical Insecticidal Activity (LD50 in μ g/fly) against Houseflies (*Musca domestica*)

Compound	24-hour LD50 (μ g/fly)	48-hour LD50 (μ g/fly)
Thymol	43.8	41.1
(+)-Pulegone	73.0	68.2
Carvacrol	90.8	80.6
Menthone	>400	>400
Fenchone	>400	>400

Data from a study on essential oil components, many of which are **p-Menthane** analogs or structurally related.[\[8\]](#)[\[9\]](#)

Experimental Protocol: Topical Application Bioassay for Insecticidal Activity

This method determines the dose-dependent mortality of an insecticide when applied directly to an insect.

- **Insect Rearing:** A susceptible strain of the target insect (e.g., houseflies) is reared under controlled laboratory conditions.
- **Preparation of Test Solutions:** The test compound is dissolved in a suitable solvent (e.g., acetone) to prepare a range of concentrations.
- **Topical Application:** A small, precise volume (e.g., 0.2 μL) of each test solution is applied to the dorsal thorax of individual, anesthetized insects using a microapplicator. A control group is treated with the solvent only.
- **Observation:** The treated insects are placed in observation containers with access to food and water. Mortality is assessed at specific time points (e.g., 24 and 48 hours).
- **LD50 Calculation:** The LD50 value is calculated using probit analysis of the dose-mortality data.

Antifungal Activity of p-Menthane Analogs

Thymol, a prominent **p-Menthane** derivative, is well-documented for its antifungal properties. Its efficacy is typically expressed as the half-maximal inhibitory concentration (IC50).

Table 4: Antifungal Activity (IC50) of Thymol

Compound	Fungal Species	IC50 ($\mu\text{g/mL}$)
Thymol	Aspergillus niger	~250 (MIC)
Thymol	Penicillium commune	~250 (MIC)
Thymol	Cryptococcus neoformans	≤ 0.0312

Note: MIC (Minimum Inhibitory Concentration) is the lowest concentration that prevents visible growth. The data for C. neoformans is for a different experimental drug but is included for context on the potency of antifungal agents.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocol: Mycelial Growth Inhibition Assay

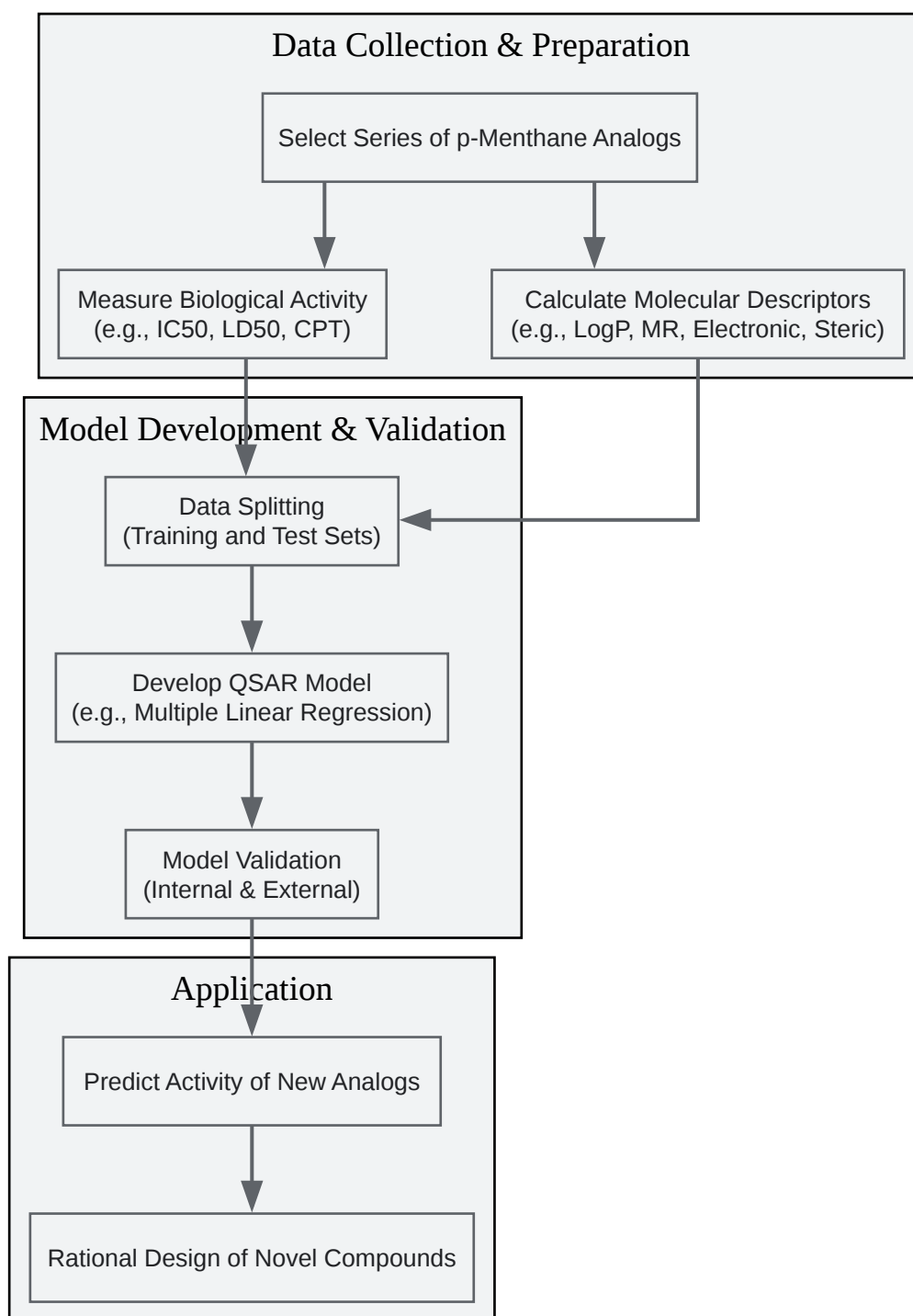
This assay assesses the ability of a compound to inhibit the growth of fungal mycelia.

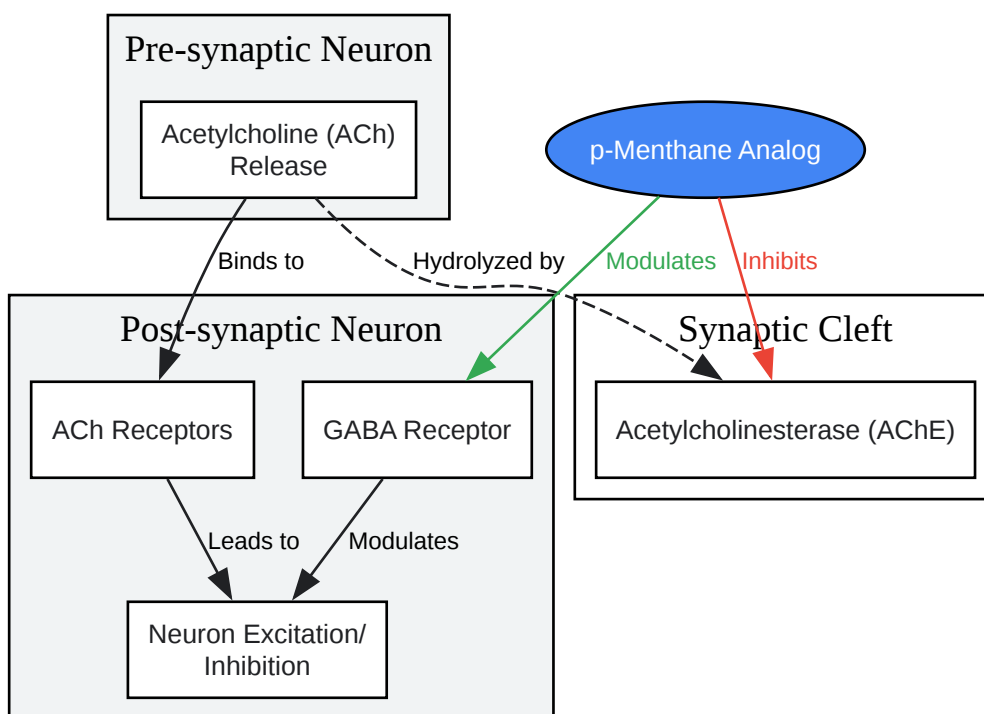
- **Fungal Culture:** The target fungal species is cultured on a suitable agar medium (e.g., Potato Dextrose Agar - PDA).
- **Preparation of Test Plates:** The test compound is incorporated into the molten agar medium at various concentrations before it solidifies in Petri dishes. Control plates contain the medium without the test compound.
- **Inoculation:** A small plug of actively growing mycelium from the edge of a fresh fungal culture is placed in the center of each test and control plate.
- **Incubation:** The plates are incubated at an optimal temperature for fungal growth.
- **Data Collection:** The diameter of the fungal colony is measured at regular intervals.
- **IC50 Calculation:** The percentage of growth inhibition is calculated relative to the control. The IC50 value is the concentration of the compound that causes a 50% reduction in mycelial growth.

Visualizing QSAR and Mechanisms

QSAR Workflow

The following diagram illustrates a typical workflow for a Quantitative Structure-Activity Relationship study, from data collection to model validation and prediction.





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